

Biological Activity Screening of N-Decanoylmorpholine

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Compound of Interest

Compound Name: *N-Decanoylmorpholine*

CAS No.: 5299-65-0

Cat. No.: B1347060

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Executive Summary & Chemical Identity

N-Decanoylmorpholine (CAS: 5299-65-0) represents a distinct class of fatty acid amides characterized by a lipophilic decanoyl (C10) tail fused to a hydrophilic morpholine ring.[1]

Unlike complex morpholine fungicides (e.g., fenpropimorph) that target sterol

-reductase, **N-Decanoylmorpholine** functions primarily as a membrane-active amphiphile.[1]

Its biological utility spans two distinct vectors:

- **Direct Antimicrobial Agent:** Exploiting the C10-chain's ability to intercalate and disrupt microbial phospholipid bilayers.[1]
- **Bio-Enhancer/Solvent:** Acting as a permeation enhancer for co-formulated active ingredients in agrochemical and transdermal pharmaceutical applications.[1]

This guide details the technical workflow for screening the biological activity of **N-Decanoylmorpholine**, moving from physicochemical validation to mechanistic elucidation.

Chemical Profile

Property	Value	Relevance to Screening
Molecular Formula		Stoichiometry for molar dosing. [1]
Molecular Weight	241.37 g/mol	Calculation of concentrations.[1]
LogP (Predicted)	~3.4	High lipophilicity; requires organic co-solvent (DMSO/EtOH) for aqueous assays.[1]
Physical State	Liquid/Low-melt Solid	Ease of handling; density correction required for volumetric dosing.[1]
HLB Value	Intermediate	Indicates potential surfactant activity; Critical Micelle Concentration (CMC) must be determined.[1]

Pre-Screening Validation: Physicochemical Integrity

Before biological exposure, the compound must be characterized to ensure assay validity.[1] **N-Decanoylmorpholine** is prone to phase separation in aqueous media if not properly emulsified.[1]

Protocol A: Critical Micelle Concentration (CMC) Determination

Rationale: As an amphiphile, **N-Decanoylmorpholine** forms micelles above a specific concentration.[1] Biological activity often plateaus or changes mechanism (monomer insertion vs. micellar solubilization) above the CMC.[1]

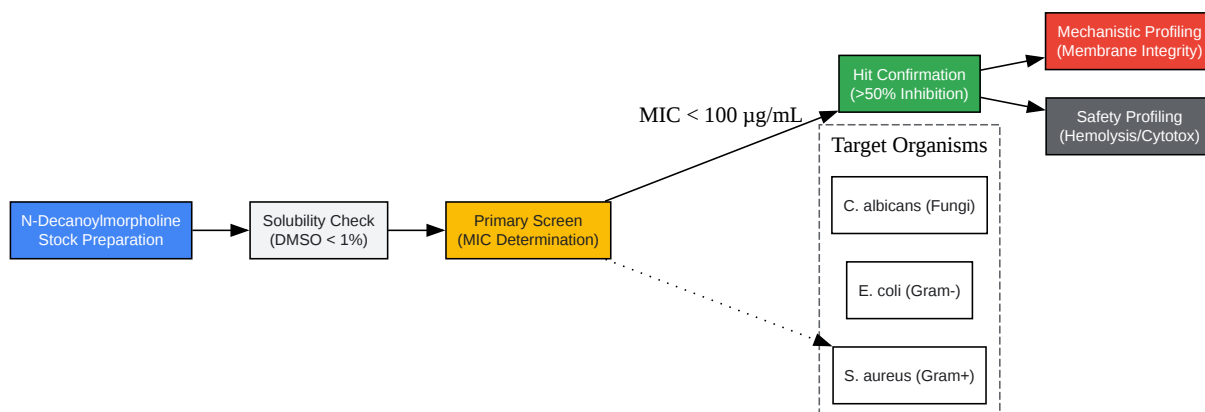
Methodology:

- Probe: Pyrene fluorescence probe (0.5).
- Titration: Prepare serial dilutions of **N-Decanoylmorpholine** in PBS (0.1 to 10 mM).
- Readout: Measure fluorescence excitation ratio (). A sigmoidal shift indicates micelle formation.[1]
- Decision Gate: Screen biological activity below and at the CMC to distinguish specific interaction from non-specific detergent effects.

Core Screening Workflow: Antimicrobial & Antifungal

The primary biological signal for fatty acid morpholides is broad-spectrum antimicrobial activity driven by membrane disruption.[1]

Workflow Visualization



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Figure 1: High-level screening workflow ensuring solubility controls precede biological queries.

Protocol B: Broth Microdilution Assay (MIC)

Objective: Determine the Minimum Inhibitory Concentration (MIC). Standard: CLSI M07-A10 guidelines adapted for lipophilic compounds.[1]

- Stock Prep: Dissolve **N-Decanoylmorpholine** in 100% DMSO to 50 mg/mL.
- Dilution: Dilute into cation-adjusted Mueller-Hinton Broth (CAMHB). Final DMSO concentration must be

to avoid solvent toxicity.[1]
- Inoculum:

CFU/mL of target organism (S. aureus ATCC 29213, E. coli ATCC 25922, C. albicans ATCC 10231).[1]
- Incubation: 16–20 hours at 35°C (bacteria) or 37°C (fungi).
- Readout: Visual turbidity or OD

.
 - Note: Due to potential emulsion turbidity, use Resazurin (Alamar Blue) dye for viability confirmation if visual scoring is ambiguous.[1]

Data Interpretation:

- MIC < 32 µg/mL: Potent activity (likely specific membrane insertion).[1]
- MIC 32–128 µg/mL: Moderate activity (common for C10 fatty amides).[1]
- MIC > 128 µg/mL: Weak/Inactive.[1]

Mechanistic Profiling: Membrane Permeabilization

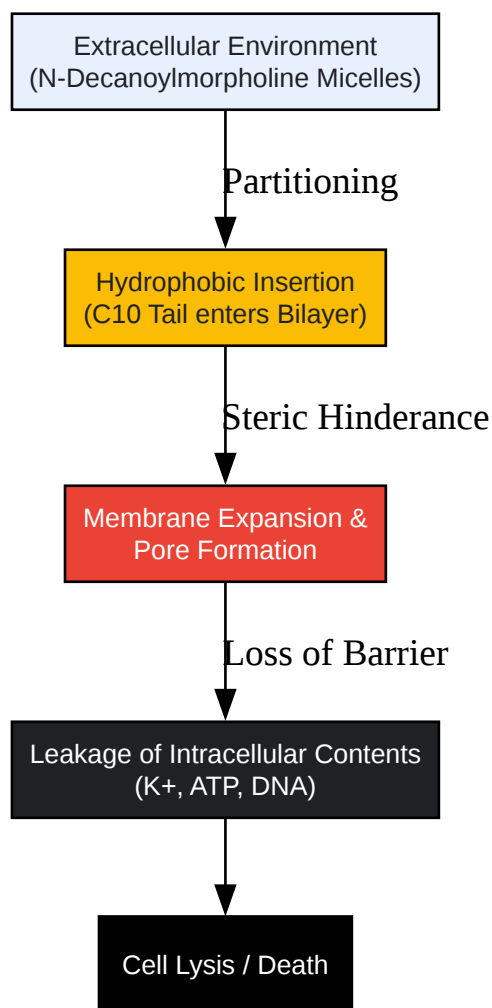
If the MIC indicates activity, you must confirm the mechanism. **N-Decanoylmorpholine** is hypothesized to act as a "molecular wedge," disrupting lipid packing.[1]

Protocol C: Propidium Iodide (PI) Uptake Assay

Rationale: PI is membrane-impermeable.[1] Fluorescence indicates compromised membrane integrity.[1]

- Cell Prep: Harvest mid-log phase bacteria/fungi; wash in PBS.[1]
- Exposure: Treat cells with **N-Decanoylmorpholine** at
and
MIC for 1 hour.
- Staining: Add Propidium Iodide (final 30 μ M).
- Detection: Flow cytometry or Fluorescence Plate Reader (Ex 535 nm / Em 617 nm).[1]
- Controls:
 - Positive: 0.1% Triton X-100 (100% lysis).[1]
 - Negative:[1] Untreated cells + DMSO vehicle.[1]

Mechanism Visualization



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Figure 2: Proposed Mechanism of Action.[1] The C10 tail inserts into the bilayer, causing non-specific permeabilization.

Safety & Toxicity Screening

For drug development or agricultural use, selectivity is paramount.[1] You must calculate the Selectivity Index (SI):

[1]

Protocol D: Hemolysis Assay (RBC Compatibility)

Rationale: Red blood cells (RBCs) are the standard proxy for mammalian membrane toxicity.[1]

- Source: Fresh sheep or human erythrocytes, washed in PBS.^[1]
- Treatment: Incubate 2% RBC suspension with compound (1–500 µg/mL) for 1 hour at 37°C.
- Processing: Centrifuge at 1000 g for 5 mins.
- Readout: Measure hemoglobin in supernatant at 540 nm.
- Threshold: hemolysis at therapeutic concentration is a toxicity flag.^[1]

Protocol E: MTT Cytotoxicity (HepG2/Fibroblasts)

- Seeding: Seed HepG2 cells (/well) in 96-well plates.
- Exposure: 24-hour exposure to compound gradients.
- Readout: MTT reduction to formazan (OD).
- Calculation: Determine (Cytotoxic Concentration 50%).

Data Synthesis & Reporting

Summarize screening results in a standardized matrix to support Go/No-Go decisions.

Assay Category	Parameter	Target Criteria (Pass)
Physicochemical	Solubility (PBS + 1% DMSO)	Clear solution > 100 µg/mL
Antimicrobial	MIC (S. aureus)	< 64 µg/mL
Antimicrobial	MIC (C. albicans)	< 64 µg/mL
Mechanism	PI Uptake	> 50% fluorescence vs. Triton X-100
Safety	Hemolysis ()	> 500 µg/mL
Selectivity	Selectivity Index (SI)	> 10

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- To cite this document: BenchChem. [Biological Activity Screening of N-Decanoylmorpholine]. BenchChem, [2026]. [Online PDF]. Available at:
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